

Personal protective equipment for handling N-(p-Tosyl)-GPR-pNA acetate

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Compound of Interest

Compound Name: *N-(p-Tosyl)-GPR-pNA acetate*

Cat. No.: B1602354

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Essential Safety and Handling Guide for N-(p-Tosyl)-GPR-pNA acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **N-(p-Tosyl)-GPR-pNA acetate** (CAS 86890-95-1), a chromogenic substrate for thrombin. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of your research. The recommendations provided are based on general laboratory safety principles and the known hazards of similar chemical compounds, particularly p-nitroaniline (pNA), which is released during enzymatic cleavage of this substrate.

Personal Protective Equipment (PPE)

A comprehensive hazard assessment should always be conducted for the specific experimental conditions. However, the following table summarizes the minimum recommended personal protective equipment when handling **N-(p-Tosyl)-GPR-pNA acetate**.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Glasses with Side Shields	Essential for all procedures involving this compound to protect against splashes and airborne particles.
Face Shield	Recommended when handling larger quantities or when there is a significant risk of splashing.	
Hand Protection	Nitrile Gloves	Minimum requirement for handling. Given the potential hazards of p-nitroaniline, double-gloving is recommended, especially during weighing and solution preparation. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and personal clothing from contamination.
Respiratory Protection	Dust Mask or Respirator	Recommended when weighing and handling the solid form of the compound to prevent inhalation of fine particles. Use in a well-ventilated area or under a chemical fume hood.

Operational Plan: From Receipt to Disposal

Following a structured operational plan is critical for the safe and effective use of **N-(p-Tosyl)-GPR-pNA acetate**.

Receiving and Storage

Upon receiving the compound, verify the integrity of the packaging. It should be stored in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is typically -20°C for long-term stability.

Preparation of Solutions

As **N-(p-Tosyl)-GPR-pNA acetate** is a solid, careful handling is required during the preparation of stock solutions to avoid generating dust.

Experimental Protocol: Preparation of a Stock Solution

- **Work Area Preparation:** Ensure the work area, preferably a chemical fume hood, is clean and free of clutter.
- **Don PPE:** Wear all recommended personal protective equipment, including double gloves.
- **Weighing:** Carefully weigh the desired amount of the solid compound. Minimize the time the container is open.
- **Solubilization:** Add the appropriate solvent (e.g., DMSO, DMF, or PBS) to the solid.^[1] Gently vortex or sonicate to ensure complete dissolution.
- **Storage of Stock Solution:** Store the stock solution in a tightly sealed container at the recommended temperature (typically -20°C) and protect it from light.

Use in Assays

When using the substrate in enzymatic assays, standard laboratory practices for handling reagents should be followed. The release of p-nitroaniline can be monitored spectrophotometrically at 405 nm.

Spills and Decontamination

In case of a spill, evacuate the immediate area. For small spills of the solid, carefully sweep it up, avoiding dust generation, and place it in a sealed container for disposal. For liquid spills, absorb with an inert material and place in a sealed container. The spill area should then be decontaminated.

Disposal Plan

All waste containing **N-(p-Tosyl)-GPR-pNA acetate** or its byproducts, including p-nitroaniline, must be treated as hazardous waste.

- Solid Waste: Unused compound and contaminated materials (e.g., weigh boats, pipette tips) should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: All solutions containing the substrate or p-nitroaniline should be collected in a designated, sealed hazardous waste container. Do not dispose of this waste down the drain.
[\[2\]](#)
- Labeling: All waste containers must be clearly labeled with the contents, including the name of the chemical and the associated hazards.
- Disposal: Dispose of all waste through your institution's hazardous waste management program, following all local, state, and federal regulations.

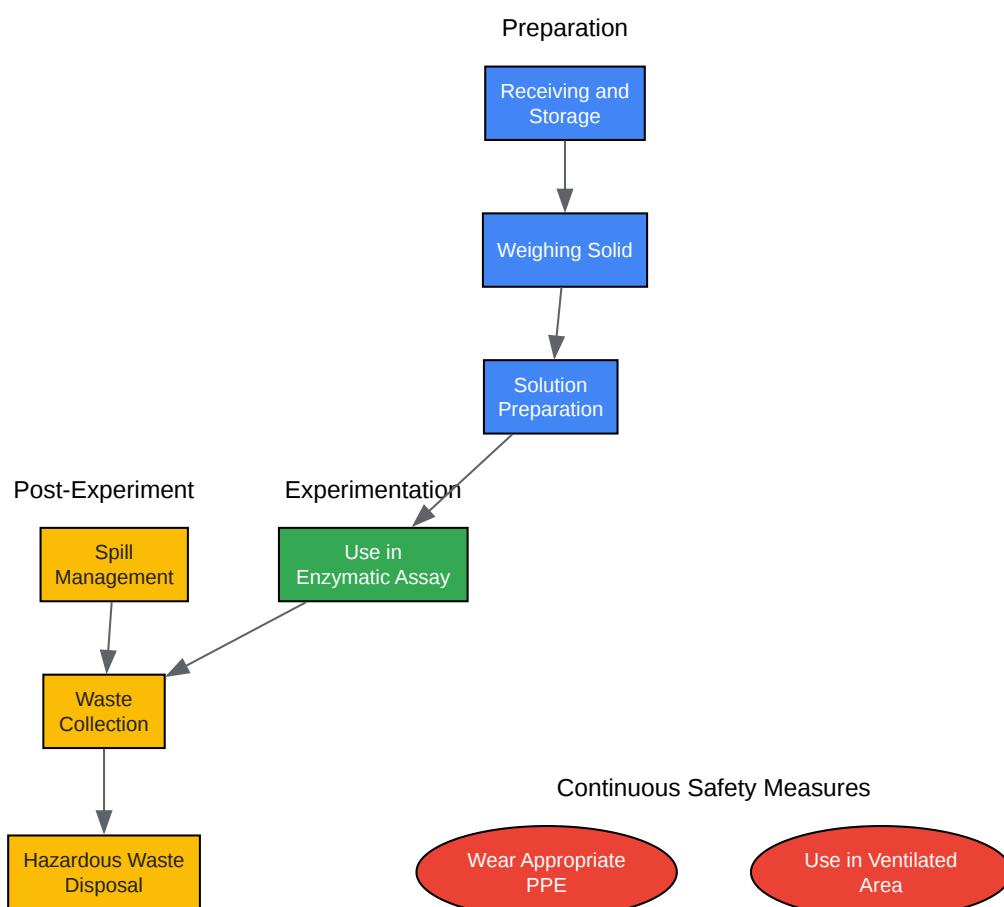
Hazard Information Summary

While a specific, comprehensive Safety Data Sheet (SDS) for **N-(p-Tosyl)-GPR-pNA acetate** is not readily available, the hazards associated with its cleavage product, p-nitroaniline (pNA), are well-documented and should be considered.

Hazard Classification	Description
Acute Toxicity	p-Nitroaniline is classified as acutely toxic if swallowed, in contact with skin, or if inhaled. [3]
Health Hazards	May cause irritation to the skin, eyes, and respiratory tract. [3] Prolonged or repeated exposure to pNA can lead to methemoglobinemia, which impairs the blood's ability to carry oxygen. [4]
Environmental Hazards	p-Nitroaniline is harmful to aquatic life. [2]

Visual Workflow for Handling N-(p-Tosyl)-GPR-pNA acetate

Workflow for Safe Handling of N-(p-Tosyl)-GPR-pNA acetate



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References

- 1. N-(p-Tosyl)-GPR-pNA (acetate) | CAS 86890-95-1 | Cayman Chemical | Biomol.com [biomol.com]
- 2. fishersci.com [fishersci.com]
- 3. amherst.edu [amherst.edu]
- 4. nj.gov [nj.gov]
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